

A Comparative Study of Y6 in Conventional vs. Inverted Device Structures

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Compound of Interest

Compound Name: HAC-Y6

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The advent of the non-fullerene acceptor Y6 has propelled organic solar cells (OSCs) to new heights in power conversion efficiency (PCE). The performance of Y6-based devices is intricately linked to the device architecture, with both conventional (p-i-n) and inverted (n-i-p) structures being widely employed. This guide provides an objective comparison of Y6's performance in these two configurations, supported by experimental data, detailed fabrication protocols, and visual representations of the device structures and energy levels.

Performance Comparison

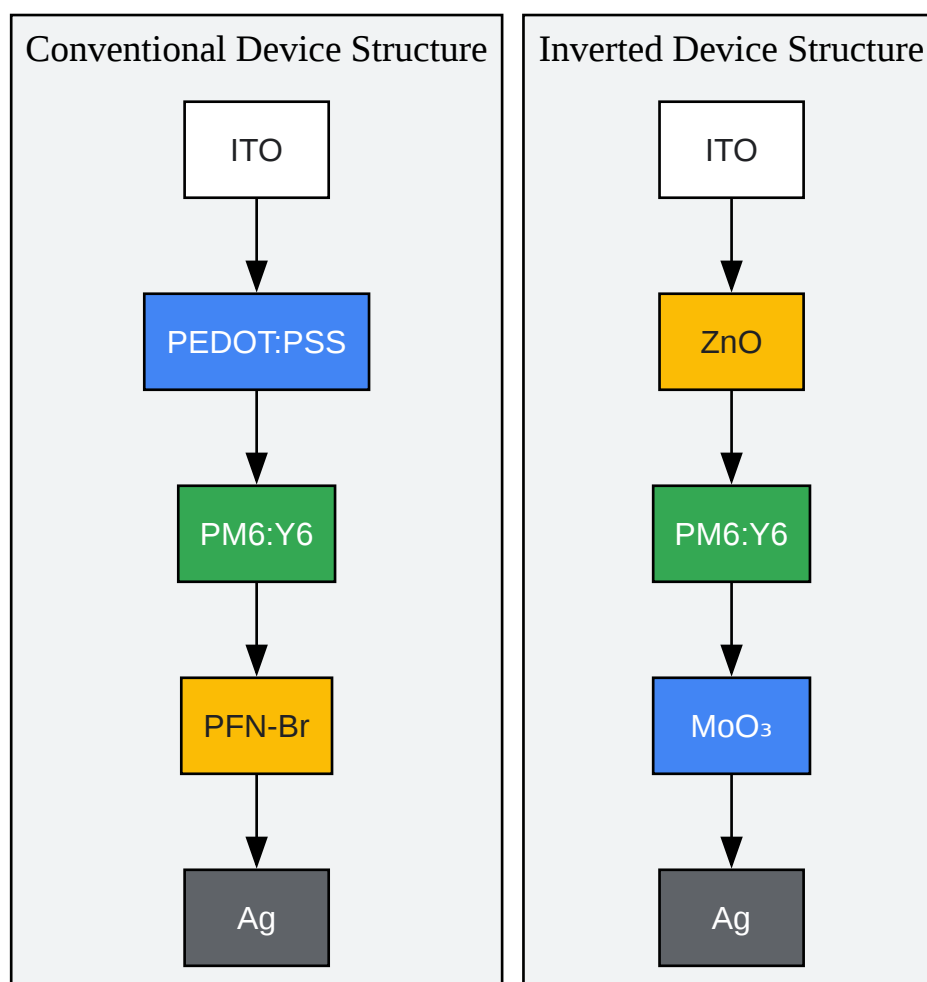
The choice between a conventional and an inverted device structure significantly impacts the key photovoltaic parameters of Y6-based solar cells. The following table summarizes a comparative view of the Power Conversion Efficiency (PCE), Open-circuit Voltage (Voc), Short-circuit Current density (Jsc), and Fill Factor (FF) for devices based on the donor-acceptor blend PM6:Y6.

Device Structure	PCE (%)	Voc (V)	Jsc (mA/cm ²)	FF (%)	Reference
Conventional	~14.5%	~0.85 V	~25.5 mA/cm ²	~75%	[1]
Inverted	12-13%	~0.83 V	~24.0 mA/cm ²	~70%	[1]
Conventional	15.76%	0.86 V	25.10 mA/cm ²	72.8%	[2]
Inverted	13.71%	0.887 V	-	-	[3]
Conventional	17.06%	-	-	-	[4]

Generally, conventional device structures with Y6 have demonstrated slightly higher power conversion efficiencies in several studies. For instance, one study reported PCEs of approximately 14.5% for conventional devices, while their inverted counterparts reached PCEs of 12-13%. However, the inverted structure can sometimes yield a higher open-circuit voltage. The choice of interfacial layers plays a crucial role in optimizing the performance of both device architectures.

Device Architecture and Energy Level Diagram

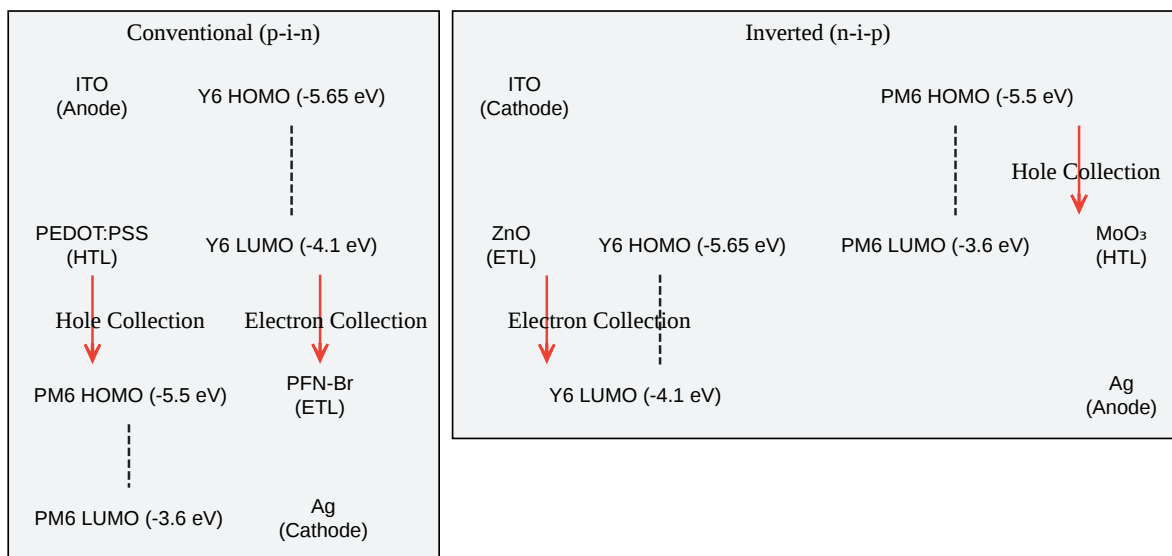
The fundamental difference between conventional and inverted organic solar cells lies in the order of charge collection at the electrodes.

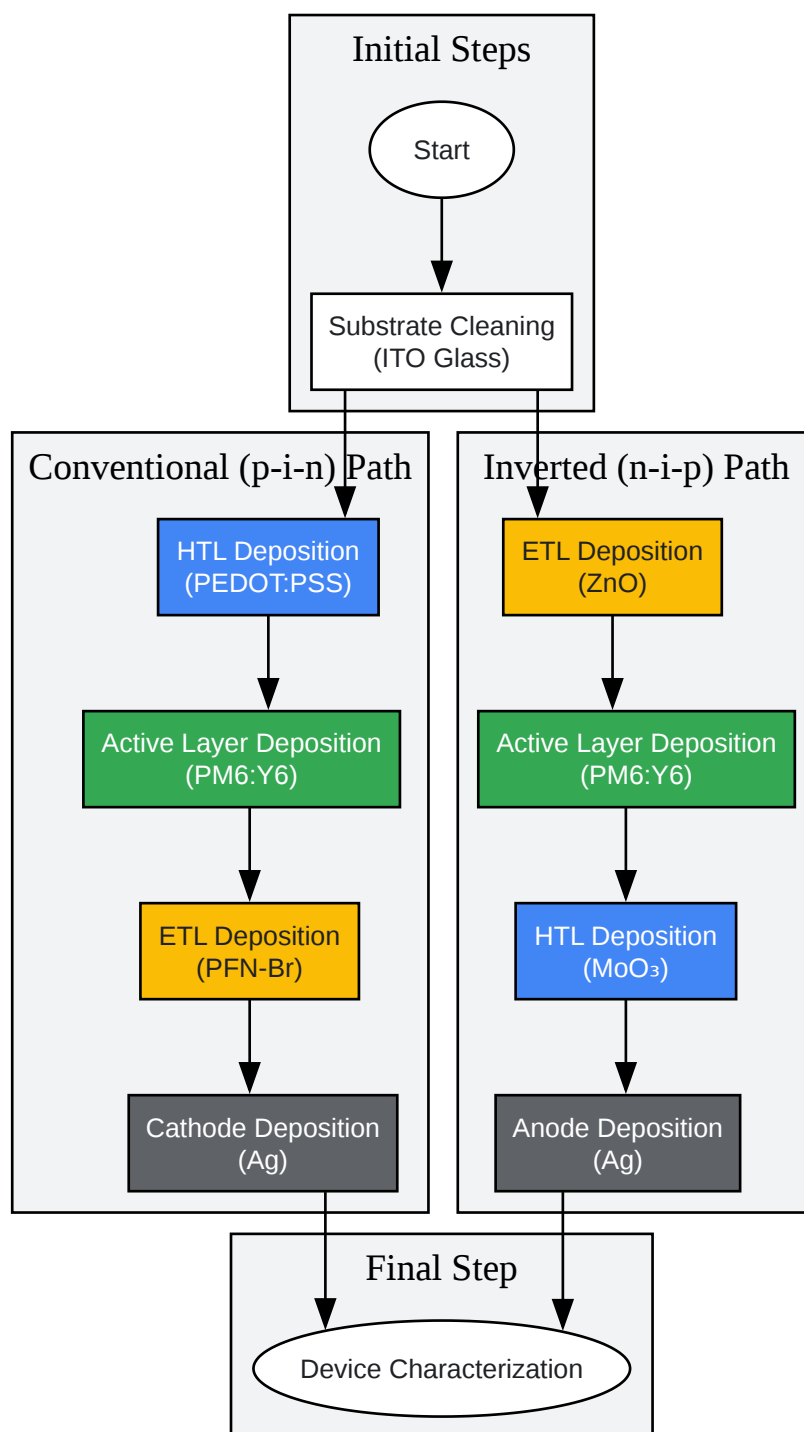


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Caption: Conventional and Inverted Device Architectures for PM6:Y6 Solar Cells.

In the conventional (p-i-n) structure, holes are collected at the bottom transparent electrode (anode), typically Indium Tin Oxide (ITO) coated with a hole transport layer (HTL) like PEDOT:PSS. Electrons are collected at the top metal electrode (cathode). In the inverted (n-i-p) structure, the polarity is reversed. Electrons are collected at the bottom ITO electrode, which is modified with an electron transport layer (ETL) such as Zinc Oxide (ZnO), and holes are collected at the top metal electrode (anode), often with a molybdenum trioxide (MoO₃) hole transport layer.





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com